An In-depth Technical Guide to 2-Methyloctadecane: Synthesis, Analysis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methyloctadecane*
CAS No.:	*1560-88-9*
Cat. No.:	*B073005*

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This guide provides a comprehensive technical overview of **2-methyloctadecane**, a branched-chain alkane of increasing interest in phytochemical and biomedical research. Designed for researchers, scientists, and professionals in drug development, this document moves beyond basic properties to explore the causality behind its synthesis, the intricacies of its analytical validation, and its emerging role as a biomarker.

Core Chemical Identity and Physical Properties

2-Methyloctadecane ($C_{19}H_{40}$) is a saturated hydrocarbon belonging to the class of branched alkanes.[1] Its structure consists of an eighteen-carbon (octadecane) backbone with a methyl group at the second carbon position. This simple structural feature, however, imparts distinct physical and chemical properties compared to its linear isomer, nonadecane, influencing its chromatographic behavior and biological interactions.

A summary of its key identifiers and physicochemical properties is presented below.

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Property	Value	Source(s)
CAS Number	1560-88-9	[1][2]
Molecular Formula	$C_{19}H_{40}$	[1][2]
Molecular Weight	268.52 g/mol	[2][3]
IUPAC Name	2-methyloctadecane	[1][2]
Physical Description	Liquid	[1]
Boiling Point	317.7 ± 5.0 °C at 760 mmHg	
Density	0.8 ± 0.1 g/cm³	
Synonyms	Isoparaffin C19, Octadecane, 2-methyl-	[1][2]

Synthesis and Purification: A Mechanistic Approach

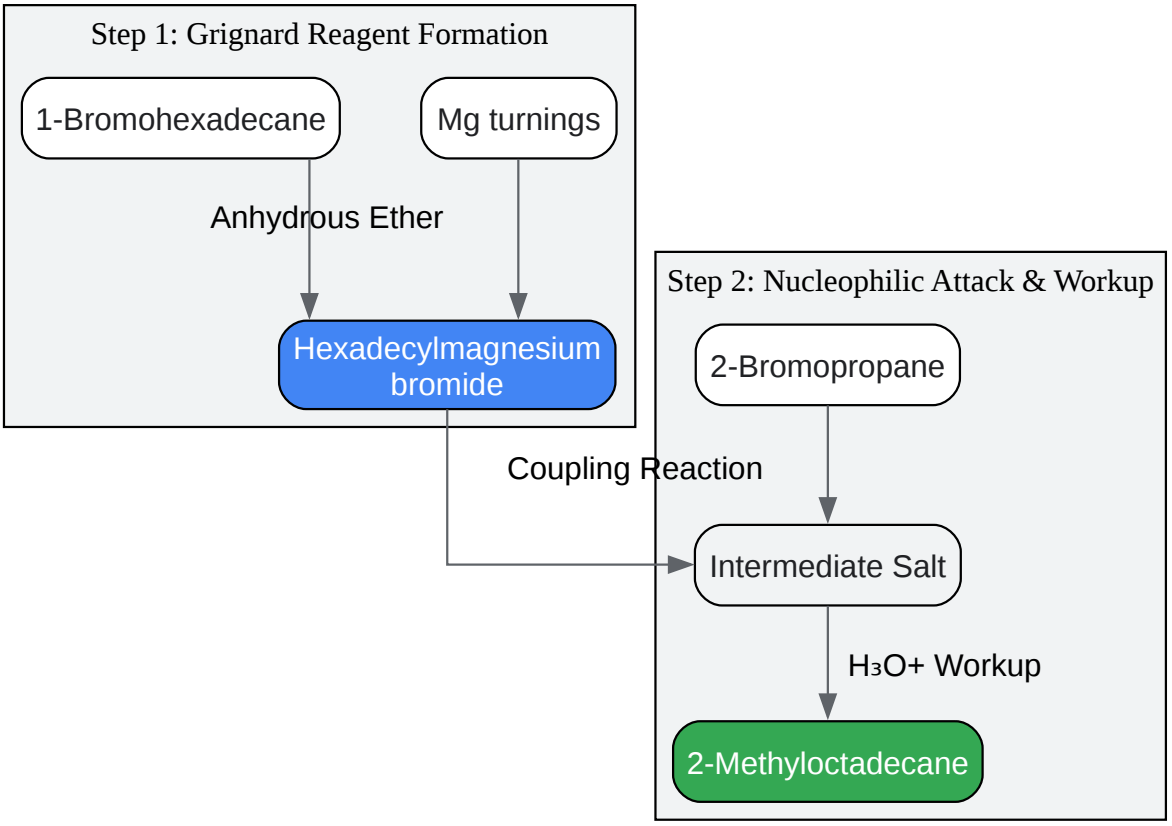
While **2-methyloctadecane** is commercially available from various suppliers, understanding its synthesis is crucial for researchers needing to produce isotopically labeled standards or specialized analogs.[4] A specific, peer-reviewed protocol for **2-methyloctadecane** is not commonly published, as it is a simple alkane. However, a robust and logical approach for its laboratory-scale synthesis is the Grignard reaction, a cornerstone of organic chemistry for forming carbon-carbon bonds.

Causality of Method Selection: The Grignard reaction is chosen for its efficiency in coupling an alkyl halide (representing the main chain) with another alkyl group (representing the branch). The polarity of the carbon-magnesium bond in the Grignard reagent makes the carbon atom a potent nucleophile, ideal for attacking the electrophilic carbon of a second alkyl halide.

Proposed Synthetic Workflow

The diagram below outlines a plausible two-step synthesis starting from 1-bromohexadecane.

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Caption: Proposed Grignard synthesis pathway for **2-Methyloctadecane**.

Step-by-Step Synthesis Protocol:

- Grignard Reagent Formation:
  - Add magnesium turnings to an oven-dried, three-neck flask under an inert argon atmosphere.
  - Add anhydrous diethyl ether to the flask.
  - Slowly add a solution of 1-bromohexadecane in anhydrous ether to the magnesium suspension. The reaction is exothermic and should initiate spontaneously. If not, gentle

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heating may be required.

- Stir the mixture until the magnesium is consumed, resulting in a cloudy grey solution of hexadecylmagnesium bromide.

- Coupling Reaction:
  - Cool the Grignard reagent in an ice bath.
  - Add 2-bromopropane dropwise to the cooled solution. This S_N2 reaction couples the hexadecyl nucleophile with the isopropyl electrophile.
  - Allow the reaction to warm to room temperature and stir for several hours to ensure completion.

- Aqueous Workup and Purification:
  - Slowly quench the reaction by adding a saturated aqueous solution of ammonium chloride (NH_4Cl). This protonates the intermediate alkoxide and dissolves the magnesium salts.
  - Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether.
  - Combine the organic layers, dry over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate via rotary evaporation.
  - The resulting crude oil should be purified by column chromatography on silica gel using a non-polar eluent (e.g., hexane) to yield pure **2-methyloctadecane**.

Self-Validation: The purity of the final product must be confirmed using the analytical methods described in the next section. A successful synthesis will yield a product whose GC-MS data matches the reference spectra from databases like NIST.[2][5]

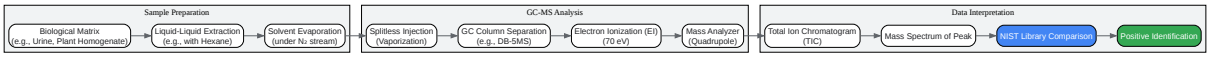
Gold-Standard Analytical Methodology: GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive technique for the identification and quantification of volatile and semi-volatile compounds like **2-methyloctadecane**.[3] Its power lies in the combination of GC's high-resolution separation with the precise mass identification provided by MS.[3]

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Analytical Workflow Diagram

The following diagram illustrates the complete workflow from sample preparation to data analysis.



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Sources

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